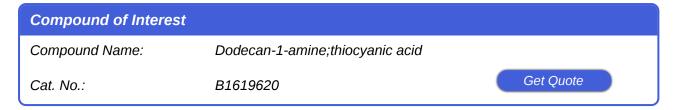


Application Notes and Protocols for Dodecylamine Thiocyanate in Oil and Gas Applications

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecylamine thiocyanate is a multifunctional chemical compound with significant potential for application in the oil and gas industry. This document provides detailed application notes and protocols for its use as a corrosion inhibitor, biocide, and hydrogen sulfide (H2S) scavenger. Dodecylamine, a long-chain primary amine, provides a hydrophobic backbone and a reactive amino group, while the thiocyanate anion contributes to its diverse functionalities. The information presented herein is a synthesis of data from related compounds and established industry testing standards, intended to guide research and development efforts.

Application as a Corrosion Inhibitor

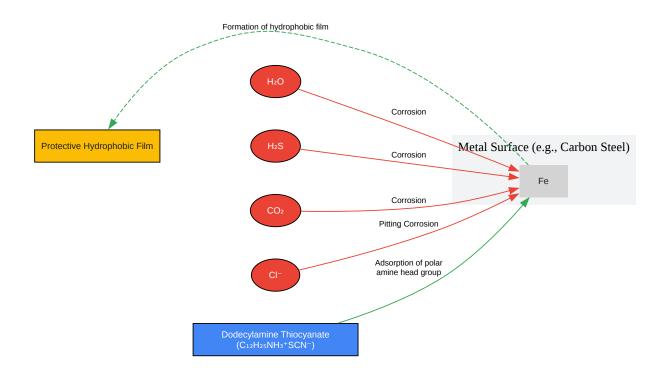
Dodecylamine thiocyanate functions as a film-forming corrosion inhibitor, creating a protective barrier on metal surfaces to mitigate corrosion caused by acidic gases (CO2 and H2S), brines, and organic acids present in production fluids.

Mechanism of Action

The primary mechanism of corrosion inhibition by dodecylamine thiocyanate is the adsorption of the molecule onto the metal surface. The polar amine group of the dodecylamine component chemisorbs onto the metallic surface, while the long hydrophobic dodecyl chain orients away



from the surface, forming a dense, persistent film. This film acts as a barrier, preventing corrosive species from reaching the metal. The thiocyanate ion can also participate in the inhibition process, potentially through synergistic effects by enhancing the adsorption of the amine and participating in the formation of a protective layer.



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Corrosion Inhibition Mechanism

Representative Performance Data

The following table summarizes representative corrosion inhibition efficiency data for long-chain amines and thiocyanate-based inhibitors in simulated oilfield conditions. Note: This data is illustrative and not specific to dodecylamine thiocyanate.



Inhibitor Type	Concentr ation (ppm)	Environm ent	Temperat ure (°C)	Corrosio n Rate (mpy) - Blank	Corrosio n Rate (mpy) - Inhibited	Inhibition Efficiency (%)
Dodecylam ine	100	CO ₂ - saturated 3.5% NaCl	50	85	7.2	91.5
Dodecylam ine	150	H ₂ S/CO ₂ brine	60	120	9.6	92.0
Ammonium Thiocyanat e	500	1M HCI	25	250	37.5	85.0
Amine + Thiocyanat e	100 + 50	CO ₂ - saturated brine	50	90	5.4	94.0

Experimental Protocol: Weight Loss Method for Corrosion Inhibition Efficiency

This protocol is adapted from standard industry practices for evaluating film-forming corrosion inhibitors.

Objective: To determine the corrosion inhibition efficiency of dodecylamine thiocyanate in a simulated corrosive oilfield environment using the weight loss method.

Materials:

- · Carbon steel coupons (e.g., C1018) of known surface area
- Dodecylamine thiocyanate stock solution
- Simulated brine solution (e.g., 3.5% NaCl)
- CO₂ and/or H₂S gas



- Glass reaction vessels with gas inlet and outlet
- Water bath or incubator for temperature control
- Analytical balance (±0.1 mg)
- Desiccator
- Inhibitor-free cleaning solution (e.g., inhibited hydrochloric acid)

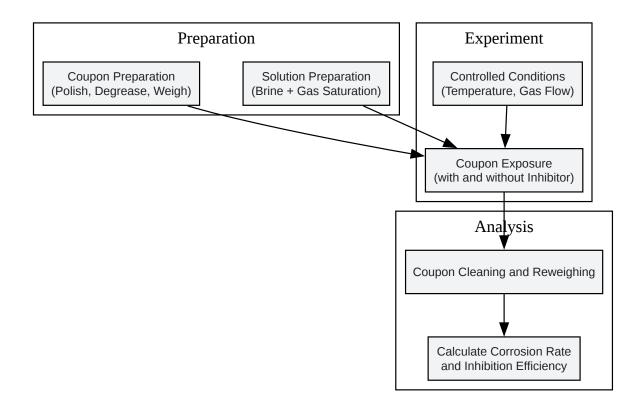
Procedure:

- Coupon Preparation:
 - Polish carbon steel coupons with silicon carbide paper (up to 600 grit).
 - Degrease with acetone, rinse with deionized water, and dry.
 - Weigh each coupon to the nearest 0.1 mg (W_initial).
 - Store in a desiccator until use.
- Test Solution Preparation:
 - Prepare the simulated brine solution.
 - Saturate the brine with CO₂ and/or H₂S gas for at least one hour before the experiment.
- Experimental Setup:
 - Add the desired volume of saturated brine to the reaction vessels.
 - Add the calculated amount of dodecylamine thiocyanate stock solution to achieve the target concentrations.
 - Prepare a blank vessel with no inhibitor.
 - Suspend one coupon in each vessel, ensuring it is fully immersed.



- Continuously purge the headspace with the corrosive gas at a low flow rate.
- Maintain the desired temperature using a water bath or incubator.
- Exposure and Evaluation:
 - Expose the coupons for a predetermined period (e.g., 24, 48, or 72 hours).
 - After exposure, remove the coupons, rinse with deionized water, and clean according to standard procedures to remove corrosion products.
 - Dry the coupons and reweigh to the nearest 0.1 mg (W final).
- Calculation:
 - Calculate the weight loss ($\Delta W = W$ initial W final).
 - Calculate the corrosion rate (CR) in mils per year (mpy) using the formula: CR (mpy) = (534 × ΔW) / (D × A × T) where ΔW is weight loss in mg, D is the density of the metal in g/cm³, A is the surface area in in², and T is the exposure time in hours.
 - Calculate the Inhibition Efficiency (%IE): %IE = [(CR_blank CR_inhibited) / CR_blank] ×
 100





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Corrosion Inhibition Testing Workflow

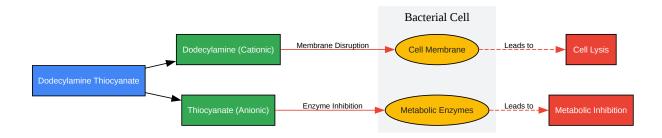
Application as a Biocide

Dodecylamine thiocyanate is expected to exhibit biocidal properties, controlling the growth of problematic microorganisms in oilfield systems, such as sulfate-reducing bacteria (SRB) and acid-producing bacteria (APB).

Mechanism of Action

The biocidal activity of dodecylamine thiocyanate is likely a dual-action mechanism. The dodecylamine component, a cationic surfactant, can disrupt the cell membranes of microorganisms, leading to leakage of cellular contents and cell death. The thiocyanate ion can interfere with essential enzymatic processes within the microbial cells, inhibiting their metabolic activity and growth.





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Biocidal Mechanism of Action

Representative Performance Data

The following table provides representative data on the biocidal efficacy of amine-based and thiocyanate-related biocides against common oilfield bacteria. Note: This data is for illustrative purposes.

Biocide Type	Concentration (ppm)	Target Microorganism	Contact Time (hours)	Log Reduction
Quaternary Ammonium Compound	100	Sulfate-Reducing Bacteria (SRB)	4	3
Glutaraldehyde	250	Acid-Producing Bacteria (APB)	6	4
Isothiazolinone	50	General Aerobic Bacteria (GAB)	2	5
Amine-based Biocide	150	SRB & APB Consortium	24	3-4

Experimental Protocol: Biocidal Efficacy Testing (Time-Kill Study)

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This protocol is based on the NACE TM0194 standard for evaluating the efficacy of biocides in oilfield systems.

Objective: To determine the biocidal efficacy of dodecylamine thiocyanate against a consortium of oilfield bacteria (e.g., SRB and APB).

Materials:

- Dodecylamine thiocyanate stock solution
- Culture of oilfield bacteria (field isolate or standard strain)
- Appropriate growth medium (e.g., API RP-38 for SRB)
- · Sterile anaerobic vials or tubes
- Anaerobic chamber or gas-pak system
- Serial dilution blanks
- Plating medium (agar plates)
- Incubator

Procedure:

- Inoculum Preparation:
 - Grow a fresh culture of the target bacteria to a known cell density (e.g., 10⁶-10⁷ cells/mL).
- Test Setup:
 - In an anaerobic environment, dispense the bacterial culture into sterile vials.
 - Add dodecylamine thiocyanate stock solution to achieve the desired test concentrations.
 - Include a positive control (no biocide) and a negative control (no bacteria).
- Exposure and Sampling:

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- Incubate the vials at the desired temperature.
- At specified time intervals (e.g., 0, 1, 4, 8, and 24 hours), withdraw an aliquot from each vial.

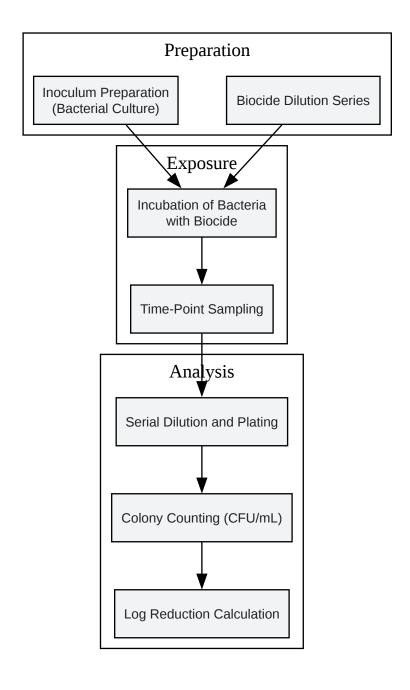
Enumeration:

- Perform serial dilutions of the collected aliquots.
- Plate the dilutions onto the appropriate agar medium.
- Incubate the plates under anaerobic conditions until colonies are visible.

Data Analysis:

- Count the number of colony-forming units (CFU/mL) for each concentration and time point.
- Calculate the log reduction in bacterial population compared to the initial count (time zero). Log Reduction = $log_{10}(CFU/mL \text{ at } T_0) log_{10}(CFU/mL \text{ at } T_x)$





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Biocide Efficacy Testing Workflow

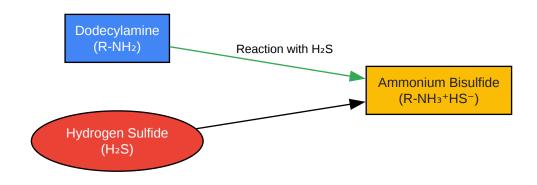
Application as a Hydrogen Sulfide (H2S) Scavenger

The amine functionality of dodecylamine thiocyanate allows it to act as a non-regenerative H2S scavenger, converting toxic H2S into more stable, non-toxic sulfur-containing compounds.

Mechanism of Action



Primary amines like dodecylamine react with H2S in a series of acid-base and substitution reactions. The lone pair of electrons on the nitrogen atom of the amine attacks the hydrogen atoms of H2S, leading to the formation of an ammonium bisulfide salt. Further reactions can occur, potentially leading to the formation of polysulfides. The thiocyanate portion is not expected to directly participate in H2S scavenging.



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H₂S Scavenging Mechanism

Representative Performance Data

The following table presents representative H2S scavenging efficiency data for amine-based scavengers. Note: This data is illustrative.

Scavenger Type	Initial H2S (ppm)	Scavenger Conc. (ppm)	Contact Time	Final H2S (ppm)	Scavenging Efficiency (%)
Monoethanol amine (MEA)	2000	1000	5 min	150	92.5
Triazine- based	5000	2500	10 min	50	99.0
Primary Amine	1000	800	15 min	100	90.0

Experimental Protocol: H2S Scavenging Efficiency Testing

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Objective: To evaluate the H2S scavenging efficiency of dodecylamine thiocyanate in a hydrocarbon or aqueous phase.

Materials:

- Dodecylamine thiocyanate solution
- Test fluid (e.g., hydrocarbon solvent or brine)
- Pressurized reaction vessel (autoclave)
- · H2S gas source
- H2S gas analyzer (e.g., gas chromatography or colorimetric tubes)
- · Stirring mechanism

Procedure:

- Setup:
 - Add a known volume of the test fluid to the reaction vessel.
 - Inject the desired concentration of dodecylamine thiocyanate.
 - Seal the vessel and purge with an inert gas (e.g., nitrogen) to remove oxygen.
- H2S Injection:
 - Pressurize the vessel with a known concentration of H2S gas to a specific partial pressure.
- Reaction:
 - Maintain a constant temperature and stirring speed.
 - Monitor the H2S concentration in the gas phase at regular intervals using the gas analyzer.



- Data Analysis:
 - Plot the H2S concentration versus time.
 - Calculate the H2S scavenging efficiency at different time points: % Efficiency =
 [([H2S] initial [H2S] final) / [H2S] initial] × 100

Safety and Handling

Dodecylamine thiocyanate should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. It is a potential skin and eye irritant. Refer to the Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

Dodecylamine thiocyanate shows promise as a versatile chemical for oil and gas applications, potentially offering corrosion inhibition, biocidal activity, and H2S scavenging in a single product. The protocols and representative data provided in this document are intended to serve as a starting point for further research and development. Specific performance will be dependent on the unique conditions of each oilfield system, and thorough testing is recommended to determine optimal dosage and application methods.

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